

# Personal protective equipment for handling ALUMINUM SESQUICHLOROHYDRATE

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## Compound of Interest

Compound Name: ALUMINUM  
SESQUICHLOROHYDRATE

Cat. No.: B1171100

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## Essential Safety and Handling Guide for Aluminum Sesquichlorohydrate

For researchers, scientists, and drug development professionals, the safe handling of laboratory chemicals is of paramount importance. This guide provides immediate and essential safety protocols, logistical information, and disposal plans for **Aluminum Sesquichlorohydrate**, ensuring a secure laboratory environment.

## Personal Protective Equipment (PPE)

When handling **Aluminum Sesquichlorohydrate**, the use of appropriate personal protective equipment is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Details
Eye Protection	Chemical splash goggles	Should be worn at all times when handling the substance to protect against splashes.[1]
Hand Protection	Chemically resistant gloves	Nitrile or neoprene gloves are recommended to prevent skin contact.[1]
Skin Protection	Protective clothing	A lab coat or other protective clothing should be worn to prevent skin contact.[1]
Respiratory Protection	MSHA/NIOSH-approved respirator	Recommended when ventilation is inadequate or when dust, mist, or vapors may be generated.[1][2]

## Occupational Exposure Limits

While a specific Occupational Exposure Limit (OEL) for **Aluminum Sesquichlorohydrate** has not been established by all major regulatory bodies, it is recommended to adhere to the limits for related aluminum compounds as a conservative measure.

Organization	Exposure Limit (as Al)	Time-Weighted Average (TWA)
ACGIH TLV	1 mg/m <sup>3</sup> (for Aluminum chloride hydroxide)	8-hour TWA[3]
NIOSH REL	2 mg/m <sup>3</sup>	8-hour TWA[1]

## Chemical and Physical Properties

Property	Value
Appearance	Colorless to pale yellow crystalline powder[2]
Odor	Odorless[2]
Formula	$\text{Al}_2\text{Cl}(\text{OH})_5 \cdot 2\text{H}_2\text{O}$ [2]
Molecular Weight	210.48 g/mol [2]
Stability	Stable under recommended storage conditions[2]

## Handling and Storage Protocols

### Handling:

- Avoid all contact with skin, eyes, and clothing.[3]
- Refrain from breathing in any dust, mists, or vapors.[3]
- Ensure thorough hand washing after handling the substance.[3]
- Provide appropriate exhaust ventilation where dust is formed.

### Storage:

- Keep containers tightly closed in a dry and well-ventilated place.[2][3]
- Store at temperatures below 60 °C.[3]
- Store away from incompatible materials such as alkalis and oxidizing agents.[2] Contact with certain metals like aluminum, zinc, and tin may release hydrogen gas.[3]

## Disposal Plan

### Waste Disposal:

- Dispose of waste and unused product in accordance with all federal, state, and local regulations.[3]

- Do not allow the chemical or its container to contaminate ponds, waterways, or ditches.[3]

#### Container Disposal:

- Empty containers should be transported to an approved waste handling site for recycling or disposal.[3]

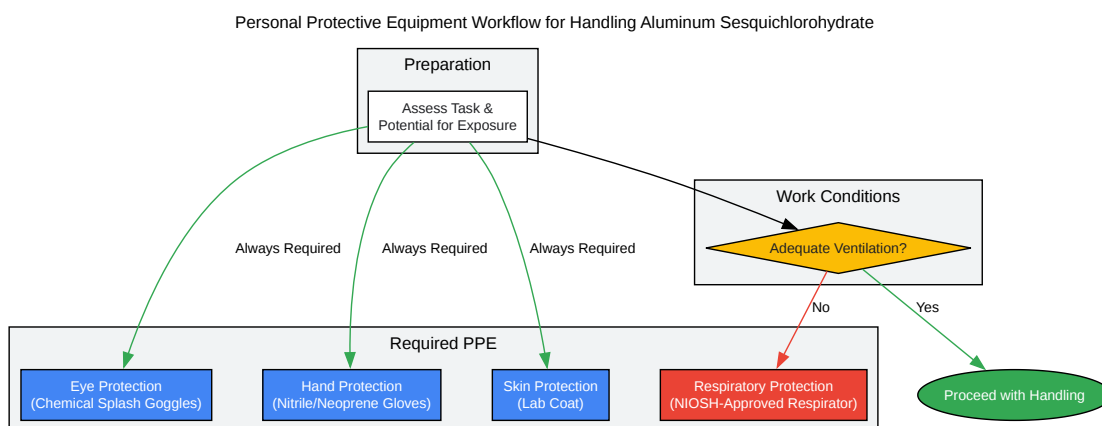
## Emergency Procedures

#### Spills:

- Keep personnel away from the spill area.
- Use personal protective equipment.
- Prevent further leakage or spillage if it is safe to do so.
- Mechanically take up the spilled material and place it in appropriate containers for disposal. Avoid creating a powder cloud.
- Thoroughly clean the contaminated surface.
- Prevent the product from entering drains.

#### First Aid:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, consult a specialist.[3]
- Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation appears, consult a physician.[3]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention immediately if symptoms occur.[3]
- Ingestion: If swallowed, seek medical advice immediately and show the safety data sheet or label. Do not induce vomiting without medical advice.[3]



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Caption: PPE decision workflow for handling **Aluminum Sesquichlorohydrate**.

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## References

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